

Acid blue 260 molecular structure and formula.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Acid blue 260

Cat. No.: B15622319

Get Quote

In-Depth Technical Guide to Acid Blue 260

This technical guide provides a comprehensive overview of the chemical and physical properties of **Acid Blue 260**, an anthraquinone-based dye. The information is intended for researchers, scientists, and professionals in drug development and related fields who require detailed knowledge of this compound.

Core Molecular and Chemical Properties

Acid Blue 260, identified by the CAS number 62168-86-9, is a synthetic acid dye. Its chemical structure is centered on an anthraquinone core, which is responsible for its characteristic blue color. The dye is primarily used in the textile industry for coloring polyamide fibers and printing. [1][2][3][4]

The molecular formula for **Acid Blue 260** has been consistently identified as C₂₆H₂₃ClN₃NaO₆S, with a corresponding molecular weight of 563.99 g/mol .[1][2][3][5] While other molecular formulas have been associated with the name "**Acid Blue 260**" in some databases, these often correspond to different CAS numbers and are considered distinct chemical entities.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Acid Blue 260** (CAS: 62168-86-9).



Property	Value	Reference
Molecular Formula	C26H23CIN3NaO6S	[1][2][3][5]
Molecular Weight	563.99 g/mol	[1][2][3][5]
CAS Number	62168-86-9	[1][2][3][5]
Appearance	Dark blue powder	[6]
Absorption Maximum (λmax) in water	590 nm	[7]
Solubility in water	70 g/L (at 90°C)	[8]

Experimental Protocols Spectrophotometric Determination of Acid Blue 260 Concentration

This protocol outlines the procedure for determining the concentration of **Acid Blue 260** in an aqueous solution using UV-Vis spectrophotometry.

Materials:

- UV-Vis Spectrophotometer
- Quartz cuvettes
- Acid Blue 260 standard
- Deionized water
- · Volumetric flasks and pipettes

Procedure:

 Preparation of Stock Solution: Accurately weigh a known amount of Acid Blue 260 powder and dissolve it in a known volume of deionized water in a volumetric flask to prepare a stock solution of a specific concentration (e.g., 100 mg/L).



- Preparation of Calibration Standards: Prepare a series of standard solutions of decreasing concentrations by serially diluting the stock solution with deionized water in volumetric flasks.
- Spectrophotometer Setup: Turn on the spectrophotometer and allow it to warm up. Set the wavelength to the absorption maximum (λmax) of Acid Blue 260, which is 590 nm.[7]
- Blank Measurement: Fill a cuvette with deionized water to serve as the blank and zero the spectrophotometer.
- Measurement of Standards: Measure the absorbance of each standard solution at 590 nm.
- Calibration Curve: Plot a graph of absorbance versus concentration for the standard solutions. The resulting graph should be a straight line that passes through the origin, in accordance with the Beer-Lambert law.
- Measurement of Unknown Sample: Measure the absorbance of the unknown sample solution at 590 nm.
- Concentration Determination: Determine the concentration of Acid Blue 260 in the unknown sample by interpolating its absorbance value on the calibration curve.

Photocatalytic Degradation of Acid Blue 260

This protocol describes a general procedure for evaluating the photocatalytic degradation of **Acid Blue 260** using a semiconductor photocatalyst (e.g., TiO₂ or ZnO).

Materials:

- Photoreactor with a UV or visible light source
- Photocatalyst (e.g., TiO₂ nanoparticles)
- Acid Blue 260 solution of known concentration
- Magnetic stirrer and stir bar
- pH meter



- Hydrochloric acid (HCI) and Sodium Hydroxide (NaOH) for pH adjustment
- Syringe filters (0.45 μm)
- UV-Vis Spectrophotometer

Procedure:

- Reaction Setup: In the photoreactor vessel, add a specific amount of the photocatalyst to a known volume of the Acid Blue 260 solution.
- Adsorption-Desorption Equilibrium: Stir the suspension in the dark for a set period (e.g., 30 minutes) to allow the dye molecules to adsorb onto the surface of the photocatalyst, reaching an equilibrium state.
- Initiation of Photocatalysis: Turn on the light source to initiate the photocatalytic reaction.
- Sample Collection: At regular time intervals (e.g., 0, 15, 30, 60, 90, 120 minutes), withdraw a small aliquot of the suspension.
- \bullet Sample Preparation: Immediately filter the aliquot through a 0.45 μm syringe filter to remove the photocatalyst particles.
- Analysis: Determine the concentration of the remaining Acid Blue 260 in the filtrate using the spectrophotometric method described in the previous protocol.
- Degradation Efficiency Calculation: Calculate the degradation efficiency at each time point using the following formula: Degradation (%) = $[(C_0 C_t) / C_0] \times 100$ where C_0 is the initial concentration of the dye and C_t is the concentration at time t.

Visualizations



Starting Materials Bromamine Acid 2,4,6-Trimethylaniline Synthesis Process Dissolution in Solvent (e.g., Water or Low-Carbon Alcohol) Condensation Reaction (Catalyst: Cuprous Chloride) Purification and Refining Activation Neutralization Drying and Pulverization Final Product Acid Blue 260 Dye

General Synthesis Workflow for Acid Blue 260

Click to download full resolution via product page

Caption: General Synthesis Workflow for Acid Blue 260.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Acid Blue 260 Manufacturers and suppliers Alan Chemical [alanchemindustries.com]
- 3. hztya.com [hztya.com]
- 4. dimacolorgroup.com [dimacolorgroup.com]
- 5. cncolorchem.com [cncolorchem.com]
- 6. Page loading... [wap.guidechem.com]
- 7. researchgate.net [researchgate.net]
- 8. Acid Blue 260 Weak acid blue RL Best Acid Brilliant Blue RL from Emperor Chem [emperordye.com]
- 9. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Acid blue 260 molecular structure and formula.].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622319#acid-blue-260-molecular-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com